

# (R)-BAY-85-8501 solubility and formulation for research

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# **Application Notes and Protocols for (R)-BAY-85-8501**

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#### Introduction

(R)-BAY-85-8501 is a potent and selective, reversible inhibitor of human neutrophil elastase (HNE), a serine protease implicated in the pathogenesis of various inflammatory diseases.[1][2] [3][4] HNE is stored in the azurophil granules of neutrophils and, upon release, can degrade components of the extracellular matrix, leading to tissue damage.[2][5] Elevated HNE activity is associated with several pulmonary conditions, including chronic obstructive pulmonary disease (COPD), cystic fibrosis, bronchiectasis, and acute lung injury.[2][6] (R)-BAY-85-8501 offers a valuable tool for researchers studying the role of HNE in these and other inflammatory processes. These application notes provide detailed information on the solubility and formulation of (R)-BAY-85-8501 for preclinical research.

## **Physicochemical Properties**



Property	Value
Molecular Formula	C22H17F3N4O3S
Molecular Weight	474.46 g/mol
CAS Number	1161921-82-9
Appearance	Solid

## **Solubility Data**

**(R)-BAY-85-8501** exhibits solubility in various organic solvents, with dimethyl sulfoxide (DMSO) being a common choice for preparing stock solutions for in vitro studies.

Solvent	Concentration	Notes
DMSO	200 mg/mL (421.53 mM)	Ultrasonic treatment may be required. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.[1]

### **Formulation Protocols**

The following protocols describe the preparation of **(R)-BAY-85-8501** formulations for common research applications.

### **In Vitro Studies**

For in vitro experiments, stock solutions are typically prepared in DMSO and then further diluted in aqueous buffers or cell culture media.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out a precise amount of (R)-BAY-85-8501 powder.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.



- If necessary, gently warm the solution and/or use an ultrasonic bath to ensure complete dissolution.
- Store the stock solution at -20°C or -80°C for long-term storage.

### In Vivo Studies

For in vivo administration, **(R)-BAY-85-8501** can be formulated as a suspension or a clear solution, depending on the required dose and administration route.

Protocol 2: Preparation of a Vehicle for Oral Administration (Suspension)

A common vehicle for oral gavage in rodent models is a mixture of DMSO, PEG300, Tween-80, and saline.

- Prepare a stock solution of (R)-BAY-85-8501 in DMSO (e.g., 50 mg/mL).
- In a separate tube, combine 10% DMSO stock solution, 40% PEG300, and 5% Tween-80.
- Mix the components thoroughly until a homogenous solution is formed.
- Add 45% saline to the mixture and vortex until a uniform suspension is achieved. This
  formulation can yield a clear solution at concentrations of at least 5 mg/mL.[1]

Protocol 3: Preparation of a Vehicle for Oral Administration (Corn Oil)

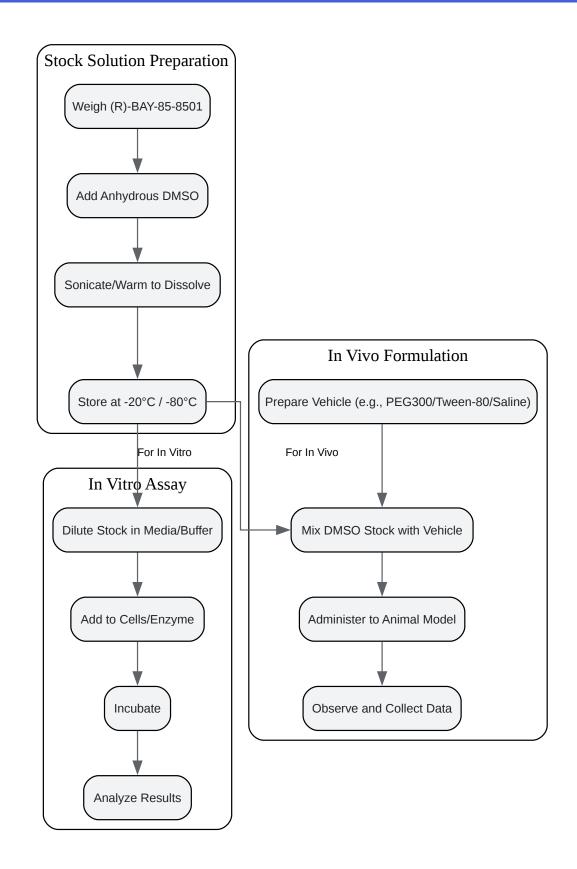
For longer-term studies, a corn oil-based formulation may be more suitable.

- Prepare a stock solution of (R)-BAY-85-8501 in DMSO (e.g., 50 mg/mL).
- Add 10% of the DMSO stock solution to 90% corn oil.
- Mix thoroughly to ensure a uniform suspension. This formulation can also yield a clear solution at concentrations of at least 5 mg/mL.[1]

## **Experimental Workflows**

The following diagrams illustrate typical experimental workflows for preparing and using **(R)-BAY-85-8501** in research.





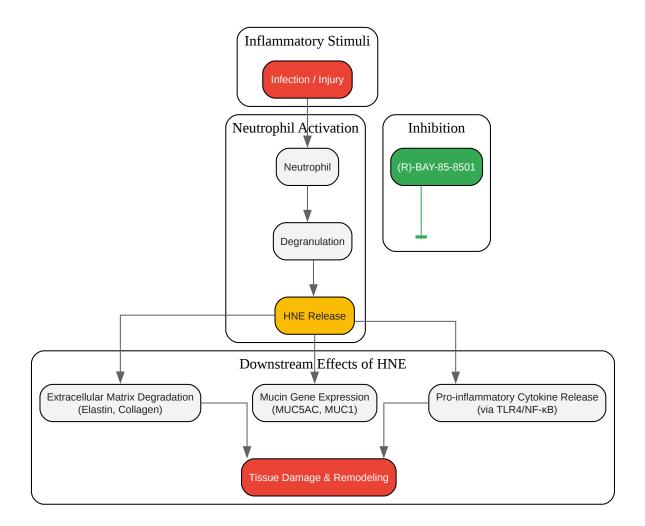
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Caption: Workflow for **(R)-BAY-85-8501** Preparation and Use.



## **Signaling Pathway**

**(R)-BAY-85-8501** exerts its effect by inhibiting human neutrophil elastase (HNE). HNE is a key mediator in inflammatory signaling cascades, particularly in the lungs. The diagram below illustrates some of the pathways influenced by HNE activity.



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Caption: Simplified Signaling Pathway of HNE and Inhibition by (R)-BAY-85-8501.



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